

An In-depth Technical Guide on 10-Hydroxyscandine (CAS Number: 119188-47-5)

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Compound of Interest

Compound Name: 10-Hydroxyscandine

Cat. No.: B1155811

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To the attention of researchers, scientists, and drug development professionals:

This technical guide addresses the available information for **10-Hydroxyscandine** (CAS: 119188-47-5). Following a comprehensive review of publicly available scientific literature, it must be noted that while the isolation and structural elucidation of **10-Hydroxyscandine** from the stem bark of *Melodinus tenuicaudatus* were reported in 1988, there is a significant lack of subsequent research on its biological activity.

Therefore, this document will first present the known chemical and physical properties of **10-Hydroxyscandine**. Recognizing the interest in the therapeutic potential of compounds from *Melodinus tenuicaudatus*, the guide will then provide an in-depth overview of the cytotoxic activities of other alkaloids isolated from this plant, for which experimental data are available. This will include a summary of quantitative data, general experimental protocols for cytotoxicity assessment, and a representative signaling pathway diagram relevant to cancer research, which can serve as a logical framework for investigating similar natural products.

10-Hydroxyscandine: Physicochemical Properties

10-Hydroxyscandine is a naturally occurring alkaloid. The fundamental physicochemical data for this compound are summarized below.

Property	Value
CAS Number	119188-47-5
Molecular Formula	C ₂₁ H ₂₂ N ₂ O ₄
Molecular Weight	366.41 g/mol
Natural Source	Melodinus tenuicaudatus
Compound Type	Scandine-type alkaloid

Cytotoxic Alkaloids from *Melodinus tenuicaudatus*: A Review of Biological Activity

While specific biological data for **10-Hydroxyscandine** is unavailable, numerous other alkaloids isolated from *Melodinus tenuicaudatus* have demonstrated significant cytotoxic effects against a range of human cancer cell lines. These findings suggest that compounds from this plant are a promising source for the discovery of novel anticancer agents. The following table summarizes the reported in vitro cytotoxic activities (IC₅₀ values in μM) of selected alkaloids from *Melodinus tenuicaudatus*.

Alkaloid	HL-60	SMMC-7721	A-549	MCF-7	SW480
Melodin H	1.8	3.2	4.5	2.1	5.7
Melodin J	0.9	2.5	3.1	1.5	4.2
Melodin K	0.1	0.8	1.2	0.5	2.3
11-Methoxytabersonine	2.5	5.1	6.8	3.4	8.1
Cisplatin (Control)	3.1	8.2	10.5	7.3	12.4

Data compiled from various scientific publications. Values are approximate and for comparative purposes.

Experimental Protocols for Cytotoxicity Assessment

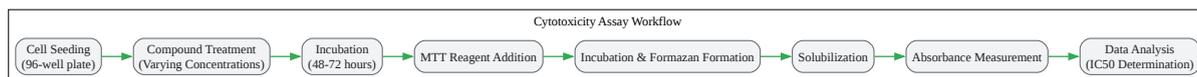
The evaluation of the cytotoxic activity of natural products like the alkaloids from *Melodinus tenuicaudatus* typically involves standardized in vitro assays. A general workflow for such an assessment is outlined below.

Cell Culture and Treatment

Human cancer cell lines (e.g., HL-60, SMMC-7721, A-549, MCF-7, SW480) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics. Cells are maintained in a humidified incubator at 37°C with 5% CO₂. For cytotoxicity assays, cells are seeded in 96-well plates and allowed to adhere overnight. Subsequently, the cells are treated with various concentrations of the test compound (e.g., isolated alkaloids) for a specified duration, typically 48 or 72 hours.

MTT Assay for Cell Viability

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. After the treatment period, the MTT reagent is added to each well and incubated to allow for the formation of formazan crystals by viable cells. The formazan crystals are then solubilized, and the absorbance is measured using a microplate reader at a specific wavelength (e.g., 570 nm). The percentage of cell viability is calculated relative to untreated control cells. The IC₅₀ value, the concentration of the compound that inhibits 50% of cell growth, is then determined from the dose-response curve.

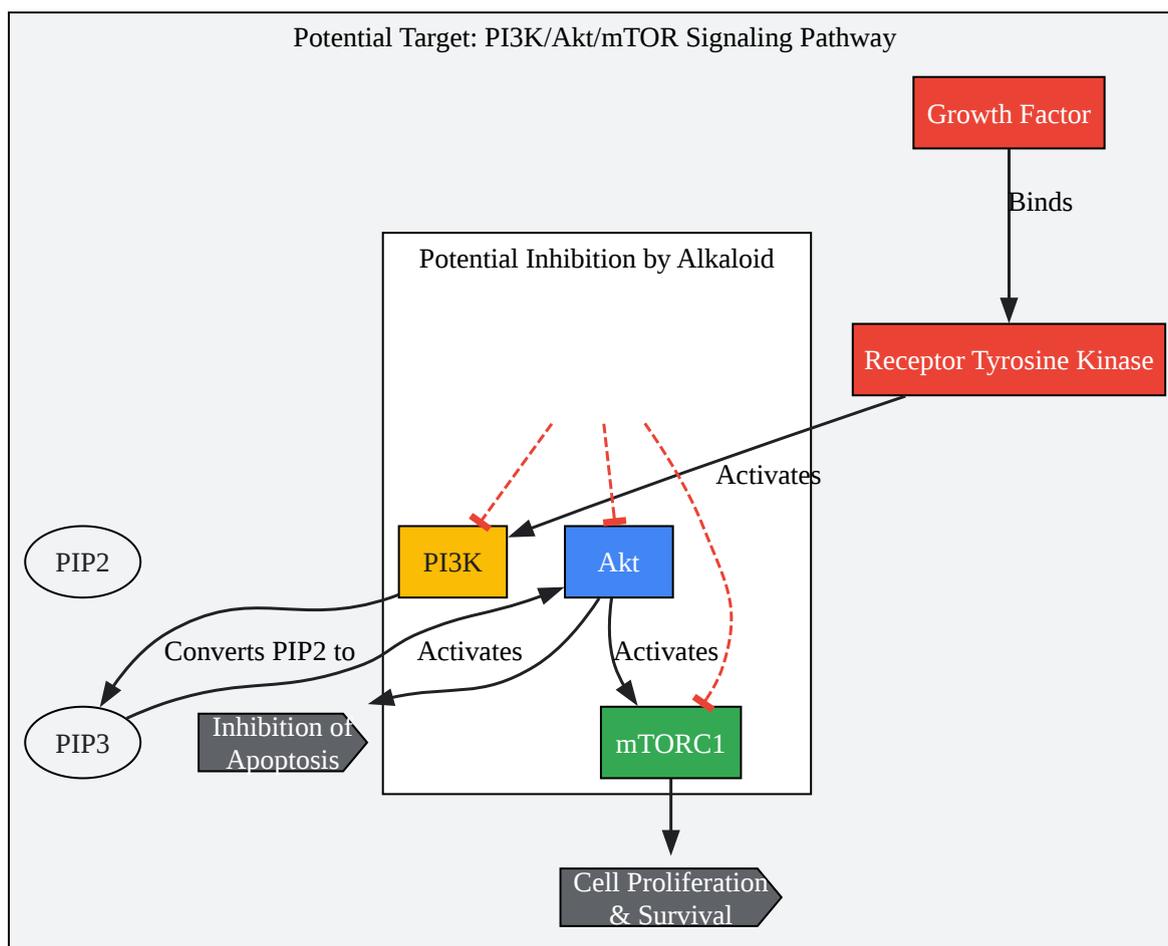


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A generalized workflow for determining the cytotoxicity of a compound using the MTT assay.

Potential Signaling Pathways for Further Investigation

While the precise mechanisms of action for most alkaloids from *Melodinus tenuicaudatus* have not been elucidated, many natural product-derived cytotoxic agents exert their effects by modulating key signaling pathways involved in cancer cell proliferation, survival, and apoptosis. A common pathway implicated in cancer is the PI3K/Akt/mTOR pathway. Investigating the effect of novel compounds like **10-Hydroxyscandine** on this pathway could be a valuable starting point for mechanistic studies.



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A simplified diagram of the PI3K/Akt/mTOR signaling pathway, a potential target for cytotoxic alkaloids.

Conclusion and Future Directions

10-Hydroxyscandine remains an understudied natural product. While its chemical structure is known, its biological activities are yet to be explored. The significant cytotoxic effects of other

alkaloids from *Melodinus tenuicaudatus* provide a strong rationale for the biological evaluation of **10-Hydroxyscandine**. Future research should focus on:

- In vitro cytotoxicity screening of **10-Hydroxyscandine** against a panel of human cancer cell lines.
- Elucidation of the mechanism of action for any observed cytotoxic activity, including investigation of its effects on key signaling pathways such as the PI3K/Akt/mTOR pathway.
- In vivo studies to evaluate the anti-tumor efficacy and safety profile of **10-Hydroxyscandine** in animal models if promising in vitro activity is identified.

Such studies are essential to determine if **10-Hydroxyscandine** holds therapeutic potential and to contribute to the growing field of natural product-based drug discovery.

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